PS372424 hydrochloride solubility and stability issues

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Compound of Interest

Compound Name: PS372424 hydrochloride

Cat. No.: B560410 Get Quote

PS372424 Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **PS372424 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for PS372424 hydrochloride?

To ensure the integrity and stability of **PS372424 hydrochloride**, it is crucial to adhere to the following storage conditions:

- Solid Form: Store at 4°C in a tightly sealed container, protected from moisture.[1][2]
- In Solvent:
 - For long-term storage, aliquot and store at -80°C for up to 6 months.[1][2]
 - For short-term storage, store at -20°C for up to 1 month.[1][2]
 - It is important to use sealed storage and protect from moisture.[1][2] Repeated freezethaw cycles should be avoided to prevent degradation.[1]



Q2: What is the solubility of **PS372424 hydrochloride** in common solvents?

PS372424 hydrochloride exhibits good solubility in DMSO. For in vivo applications, specific solvent systems are recommended.

Solvent/System	Solubility	Concentration	Notes
DMSO	≥ 250 mg/mL	~399.87 mM	Ultrasonic assistance may be required.[1][2]
10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline	≥ 2.08 mg/mL	~3.33 mM	Clear solution.[1][2]
10% DMSO >> 90% (20% SBE-β-CD in saline)	≥ 2.08 mg/mL	~3.33 mM	Clear solution.[1][2]
10% DMSO >> 90% corn oil	≥ 2.08 mg/mL	~3.33 mM	Clear solution.[1][2]

Q3: How does the hydrochloride salt form of PS372424 affect its properties?

The hydrochloride salt form of PS372424 generally offers enhanced water solubility and stability compared to the free form.[3] This makes it more suitable for formulation and experimental use.

Troubleshooting Guide

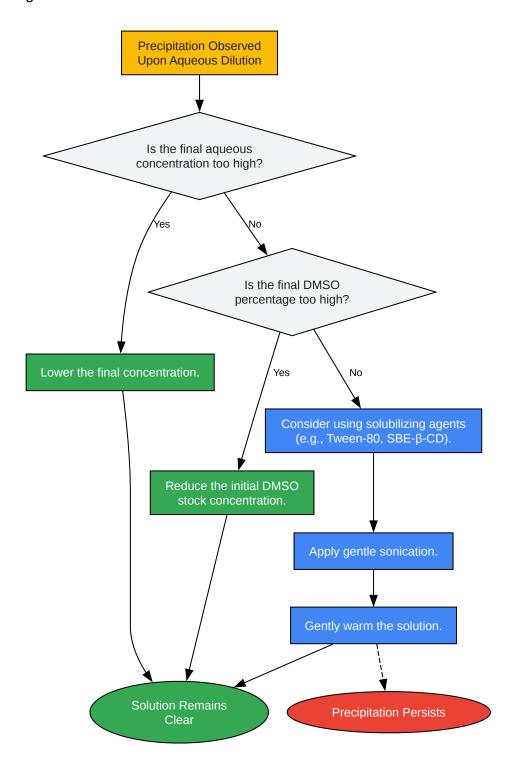
This section addresses common issues encountered during the handling and use of **PS372424 hydrochloride**.

Issue 1: Precipitation is observed when preparing an aqueous solution from a DMSO stock.

This is a common issue when diluting a highly concentrated DMSO stock solution into an aqueous buffer. The dramatic change in solvent polarity can cause the compound to precipitate out of solution.



Troubleshooting Workflow:



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Caption: Troubleshooting workflow for precipitation issues.

Recommended Actions:







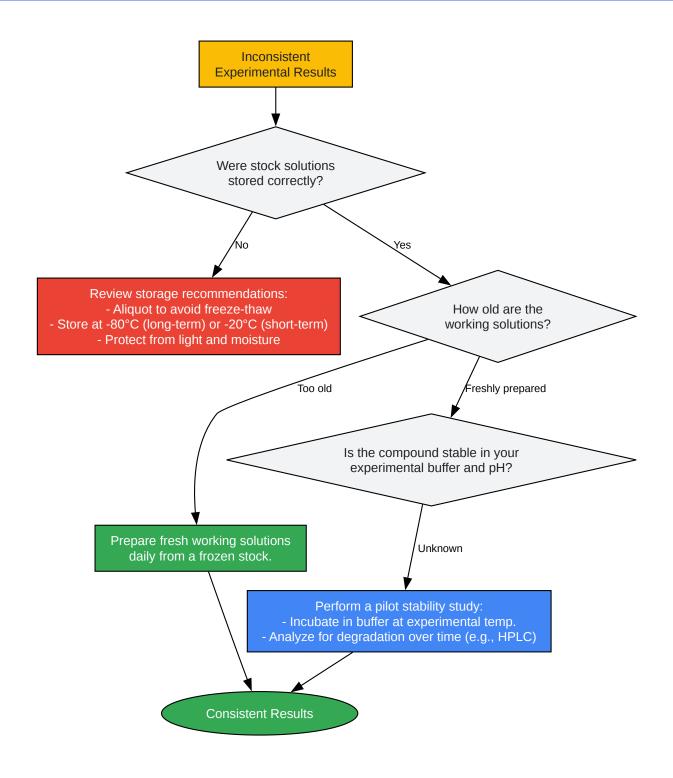
- Reduce Final Concentration: The aqueous solubility may be lower than desired. Try
 preparing a more dilute solution.
- Minimize DMSO Concentration: High concentrations of DMSO can be toxic to cells. Aim for a final DMSO concentration of less than 0.5% in your experiments. This may require preparing a more dilute initial stock solution in DMSO.
- Use Solubilizing Agents: For in vivo studies, co-solvents and excipients like PEG300, Tween-80, and SBE-β-CD can significantly improve solubility.[1][2]
- Gentle Sonication and Warming: If precipitation occurs, gentle sonication or warming the solution may help redissolve the compound.[1] However, be cautious with temperature as it could potentially degrade the compound.

Issue 2: Inconsistent experimental results are observed over time.

This could be an indication of compound instability in your experimental conditions or improper storage of stock solutions.

Troubleshooting Workflow:





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